

Structure Elucidation of 1-(Cyclopentylmethyl)piperidin-4-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-(Cyclopentylmethyl)piperidin-4-amine
CAS No.: 64306-78-1
Cat. No.: B2617495

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Executive Summary

In modern medicinal chemistry, saturated heterocyclic scaffolds such as piperidines are ubiquitous structural motifs, frequently utilized to modulate the pharmacokinetic and pharmacodynamic profiles of lead compounds[1]. Specifically, **1-(cyclopentylmethyl)piperidin-4-amine** serves as a highly versatile, bifunctional building block. Its secondary amine core is alkylated with a lipophilic cyclopentylmethyl group, while the primary amine at the C-4 position remains available for further functionalization (e.g., amide coupling in the synthesis of GPCR ligands or kinase inhibitors)[2].

Because the pharmacological efficacy of such derivatives depends heavily on their spatial geometry, unambiguous structural elucidation is non-negotiable. As a Senior Application Scientist, I have designed this guide to move beyond mere data reporting. Here, we explore the causality behind the spectroscopic phenomena—explaining exactly why the molecule behaves

the way it does in a magnetic field or a mass spectrometer—and provide a self-validating analytical workflow to ensure absolute structural certainty.

Molecular Architecture & Physicochemical Profiling

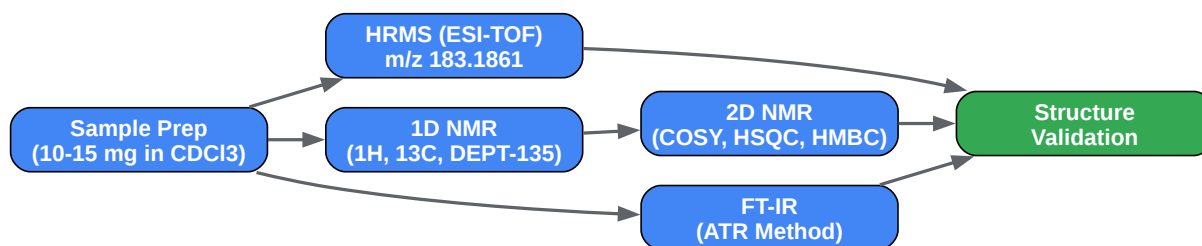
Before initiating spectroscopic analysis, it is critical to define the theoretical parameters of the molecule. The presence of both a tertiary and a primary amine dictates the molecule's basicity and its ionization behavior in mass spectrometry.

Table 1. Core Physicochemical Properties

Property	Value
IUPAC Name	1-(cyclopentylmethyl)piperidin-4-amine
CAS Registry Number	64306-78-1 (Free Base)[3], 1197229-33-6 (Dihydrochloride)[4]
Molecular Formula	C ₁₁ H ₂₂ N ₂
Monoisotopic Exact Mass	182.1783 Da
Degree of Unsaturation	2 (One piperidine ring, one cyclopentyl ring)

Strategic Analytical Workflow

To achieve a self-validating structural proof, no single analytical technique is sufficient. We must employ an orthogonal approach where the findings of one method (e.g., the carbon skeleton derived from NMR) are independently verified by another (e.g., the functional groups identified by FT-IR).



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Fig 1. Strategic analytical workflow for the structural elucidation of the target molecule.

High-Resolution Mass Spectrometry (HRMS) Causality and Fragmentation Logic

We utilize Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometry because it is a "soft" ionization technique. The basic nitrogen atoms readily accept a proton in the acidic mobile phase (0.1% Formic Acid), yielding a robust pseudo-molecular ion $[M+H]^+$ at m/z 183.1861.

To self-validate this mass, we employ Collision-Induced Dissociation (CID). By applying kinetic energy (15-25 eV), the molecule fragments at its weakest bonds. The tertiary amine C-N bond is highly susceptible to cleavage. We expect a characteristic neutral loss of a cyclopentylmethyl radical, yielding a stable piperidin-4-amine cation fragment at m/z 99. An orthogonal fragmentation pathway involves the loss of ammonia (NH_3 , -17 Da) from the primary amine, yielding an m/z 166 fragment. This dual-pathway fragmentation perfectly self-validates the presence of both the linker domain and the primary amine.

Protocol 1: HRMS & MS/MS Acquisition

- **Sample Preparation:** Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade Methanol containing 0.1% Formic Acid to promote protonation.
- **Instrument Calibration:** Calibrate the ESI-TOF mass spectrometer using a standard tuning mix to ensure mass accuracy within < 5 ppm.
- **Data Acquisition:** Inject 2 μ L of the sample. Operate the source in positive electrospray ionization (ESI+) mode. Set the capillary voltage to 3.5 kV and the desolvation temperature to 250 °C.
- **Tandem MS (MS/MS):** Isolate the $[M+H]^+$ precursor ion (m/z 183.18) in the quadrupole. Apply a collision energy of 20 eV using Argon as the collision gas to induce fragmentation, and record the product ion spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone of this elucidation. Because the molecule contains two distinct ring systems connected by a methylene linker, 1D NMR alone is insufficient due to overlapping aliphatic multiplets. We must use a combination of 1D and 2D techniques[1].

Stereochemical Causality in the Piperidine Ring

The piperidine ring rapidly interconverts between chair conformations at room temperature, but the bulky cyclopentylmethyl group strongly anchors the nitrogen substituent in the equatorial position to minimize 1,3-diaxial steric clashes. Consequently, the nitrogen lone pair is axial. The primary amine at C-4 also prefers the equatorial position. This forces the H-4 proton into an axial position.

Because H-4 is axial, it experiences two large trans-diaxial couplings ($J \approx 10\text{--}11$ Hz) with the axial protons of C-3 and C-5, and two small equatorial-axial couplings ($J \approx 4$ Hz). Thus, the H-4 signal appears as a distinct triplet of triplets (tt) around 2.65 ppm. This coupling pattern is a direct, self-validating proof of the ring's stereochemical conformation.

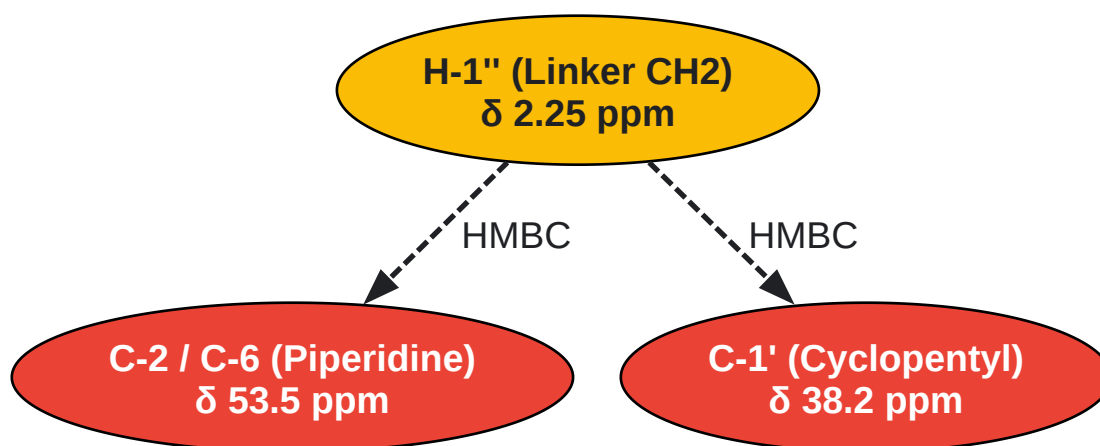
The Self-Validating Carbon System (^{13}C & DEPT-135)

To assign the carbon backbone, we acquire both a standard ^{13}C spectrum and a DEPT-135 spectrum. The DEPT-135 experiment is a phase-sensitive sequence that acts as a binary filter: CH and CH_3 carbons point "up" (positive), while CH_2 carbons point "down" (negative)[1].

- Positive Signals: C-4 (piperidine) and C-1' (cyclopentyl).
- Negative Signals: C-2, C-3, C-5, C-6 (piperidine), C-2', C-3', C-4', C-5' (cyclopentyl), and the C-1" linker[5].

2D NMR: Bridging the Gap

To prove that the cyclopentyl ring is attached to the piperidine ring, we rely on Heteronuclear Multiple Bond Correlation (HMBC). HMBC detects long-range (2-3 bond) carbon-proton couplings. The protons on the bridging methylene linker (H-1") will show strong ^3J correlations to the C-2/C-6 carbons of the piperidine ring, and a ^2J correlation to the C-1' carbon of the cyclopentane ring.



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Fig 2. Key HMBC correlations establishing connectivity across the tertiary amine core.

Protocol 2: NMR Acquisition

- Sample Preparation: Weigh exactly 15 mg of the analyte. Dissolve completely in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v TMS as an internal chemical shift reference (δ 0.00 ppm). Transfer to a high-quality 5 mm NMR tube^[1].
- 1D NMR Acquisition:
 - ^1H NMR: Acquire at 400 MHz using a standard 30° pulse sequence (zg30). Collect 16 scans with a 2-second relaxation delay.
 - ^{13}C NMR: Acquire at 100 MHz using broadband proton decoupling (zgpg30). Collect 1024 scans to ensure adequate signal-to-noise.
 - DEPT-135: Acquire 256 scans to differentiate carbon multiplicities.
- 2D NMR Acquisition:
 - COSY: Acquire with 128 t1 increments and 4 scans per increment to map homonuclear vicinal proton couplings.
 - HSQC: Acquire to map ^1J C-H correlations, setting the delay for an average $^1\text{J}_{\text{CH}}$ of 145 Hz.

- HMBC: Acquire to map long-range (2J , 3J) C-H correlations, optimized for a long-range coupling constant of 8 Hz.

Table 2. Quantitative NMR Assignments (CDCl₃, 400/100 MHz)

Position	¹³ C Shift (ppm)	DEPT-135 Phase	¹ H Shift (ppm)	Multiplicity & Coupling J (Hz)
C-4 (Pip)	49.2	CH (+)	2.65	tt, J = 10.5, 4.0
C-3, C-5 (Pip)	35.8	CH ₂ (-)	1.80 (eq), 1.35 (ax)	m, m
C-2, C-6 (Pip)	53.5	CH ₂ (-)	2.85 (eq), 1.95 (ax)	m, td (J = 11.5, 2.5)
C-1" (Linker)	63.4	CH ₂ (-)	2.25	d, J = 7.2
C-1' (Cyc)	38.2	CH (+)	2.05	m
C-2', C-5' (Cyc)	31.5	CH ₂ (-)	1.65 - 1.75	m
C-3', C-4' (Cyc)	25.4	CH ₂ (-)	1.25 - 1.35	m
-NH ₂	-	-	1.45	br s (exchangeable)

(Note: Chemical shifts are predictive based on structurally homologous piperidine and cyclopentyl systems[1],[5].)

Vibrational Spectroscopy (FT-IR)

While NMR provides the carbon-hydrogen framework, primary amines (-NH₂) in NMR can sometimes appear as broad, indistinct singlets due to rapid proton exchange with trace moisture in the solvent. To create a self-validating system, we use Fourier-Transform Infrared (FT-IR) spectroscopy to orthogonally confirm the primary amine.

Protocol 3: FT-IR Acquisition

- Preparation: Ensure the Attenuated Total Reflectance (ATR) diamond crystal is clean. Run a background air spectrum.
- Acquisition: Place 1-2 mg of the neat compound directly onto the ATR crystal. Apply the pressure anvil.
- Analysis: Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .
- Validation: Look for the hallmark "doublet" stretch of a primary amine between 3350 cm^{-1} and 3280 cm^{-1} , representing the asymmetric and symmetric N-H stretching vibrations, respectively. The absence of a strong C=O stretch ($\sim 1700 \text{ cm}^{-1}$) further validates the purity of the fully reduced amine.

References

- **1-(Cyclopentylmethyl)piperidin-4-amine** CAS 64306-78-1 ChemSrc URL: [\[Link\]](#)
- Supporting Information: Cyclopentylmethyl NMR Chemical Shifts Royal Society of Chemistry (RSC) URL: [\[Link\]](#)
- Design, Syntheses, and Pharmacological Evaluations of Core Ring Expanded Fentanyl Analogues ACS Publications URL: [\[Link\]](#)

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